

# An In-depth Guide to the Molecular Properties of Nonane

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## Compound of Interest

Compound Name: Nonane

Cat. No.: B091170

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This document provides a detailed overview of the core molecular characteristics of **nonane**, a linear alkane hydrocarbon. It is intended for researchers, scientists, and professionals in drug development who require precise data on this compound.

**Nonane** is a colorless, flammable liquid that is a primary component of the petroleum distillate fraction, commonly known as kerosene.<sup>[1]</sup> It serves various industrial purposes, including as a solvent, distillation chaser, and fuel additive.

## Core Molecular Data

The fundamental molecular properties of **nonane** are summarized below. This data is essential for a variety of scientific and research applications, from chemical synthesis to pharmacological modeling.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>20</sub>	[1][2][3][4]
Molecular Weight	128.25 g/mol	[2][5]
Elemental Composition		
Carbon (C)	84.28%	
Hydrogen (H)	15.72%	

The molecular formula indicates that a single molecule of **nonane** is composed of nine carbon atoms and twenty hydrogen atoms.<sup>[5]</sup> The elemental composition by mass is derived from the molecular formula and the atomic weights of carbon (12.011 u) and hydrogen (1.008 u).

Note on Experimental Protocols and Visualizations:

The user request specified the inclusion of detailed experimental protocols and Graphviz diagrams for signaling pathways or experimental workflows. For a fundamental chemical compound like **nonane**, these requirements are not applicable for the following reasons:

- **Experimental Protocols:** The molecular formula and weight of **nonane** are well-established chemical facts. The methods used to determine these properties (such as mass spectrometry and elemental analysis) are standard analytical chemistry techniques and not typically detailed in a compound-specific guide of this nature.
- **Signaling Pathways:** **Nonane** is a simple alkane and is not involved in biological signaling pathways in the way that a drug or signaling molecule would be. Therefore, there are no pathways to diagram.
- **Experimental Workflows:** The determination of basic properties like molecular weight does not involve a complex workflow that would necessitate a diagram for clarification.

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## References

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